

# N-(1-methoxyethyl)formamide boiling point and density data

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: *N*-(1-methoxyethyl)formamide

CAS No.: 38591-94-5

Cat. No.: B3190041

[Get Quote](#)

## Technical Profile: N-(1-Methoxyethyl)formamide

High-Purity Precursor for N-Vinylformamide Synthesis

### Executive Summary

**N-(1-methoxyethyl)formamide** (CAS: 38591-94-5) is a hemiaminal ether derivative primarily utilized as a stable, isolable intermediate in the industrial synthesis of N-vinylformamide (NVF). [1] Unlike its precursor, N-(1-hydroxyethyl)formamide, which is prone to reversion or oligomerization, the methoxy-protected variant offers superior thermal stability during purification.

This compound serves as the "feedstock" for the thermal cracking (pyrolysis) process that yields NVF, a monomer essential for producing cationic polymers used in water treatment, papermaking, and enhanced oil recovery. Its handling requires precise control of pressure and temperature to prevent premature elimination of methanol.

### Physicochemical Data Profile

The following data aggregates experimental values derived from primary patent literature and standard chemical property estimations.

Property	Value	Conditions / Notes	Source
CAS Number	38591-94-5	--	PubChem / ChemNet
Molecular Formula	C <sub>4</sub> H <sub>9</sub> NO <sub>2</sub>	--	--
Molecular Weight	103.12 g/mol	--	--
Boiling Point	61 – 62 °C	@ 1.0 mmHg (Vacuum)	US Patent 4,567,300 [1]
Density	~1.04 – 1.06 g/mL	Predicted (Liquid @ 20°C)	ACD/Labs (Est.)
Refractive Index	~1.435 – 1.445	Predicted (nD20)	ChemAxon (Est.)
Appearance	Clear, colorless liquid	Distilled fraction	Patent Examples
Solubility	Miscible	Methanol, Ethanol, Water	Polar Structure

“

*Critical Note on Boiling Point: **N-(1-methoxyethyl)formamide** is thermally sensitive. It cannot be distilled at atmospheric pressure (760 mmHg) without significant decomposition into N-vinylformamide and methanol. All purification must occur under high vacuum (<10 mmHg).*

## Synthesis & Production Logic: The "Alkoxy Process"[2]

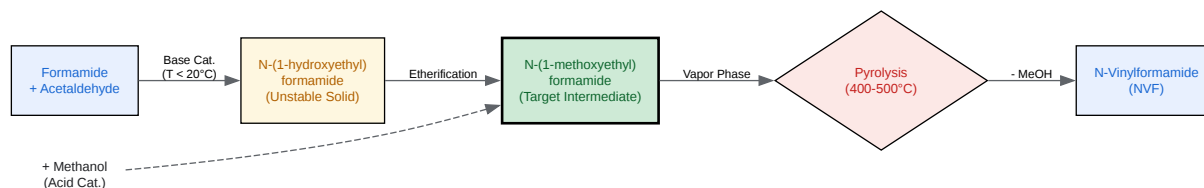
The industrial route to **N-(1-methoxyethyl)formamide** is known as the Alkoxy Process. It is designed to bypass the instability of the hydroxy-intermediate by "capping" it with a methyl group.

## Reaction Pathway[2][3][4][5]

- Addition: Formamide reacts with Acetaldehyde to form N-(1-hydroxyethyl)formamide.
- Etherification: The hydroxy group is methylated using Methanol and an acid catalyst, yielding **N-(1-methoxyethyl)formamide**.
- Elimination (Downstream): The methoxy compound undergoes thermolysis to generate N-vinylformamide.[2]

## Mechanism Visualization

The following diagram illustrates the chemical flow and atomic economy of the process.



[Click to download full resolution via product page](#)

Figure 1: The "Alkoxy Process" pathway converting basic reagents into the stable methoxy intermediate.

## Experimental Protocols

### Protocol A: Synthesis of N-(1-methoxyethyl)formamide

Based on methodologies described in US Patent 4,567,300.

Objective: Isolate high-purity **N-(1-methoxyethyl)formamide** from formamide and acetaldehyde.

Reagents:

- Formamide (1.0 eq)
- Acetaldehyde (1.0 - 1.2 eq)
- Methanol (Excess, solvent/reactant)[3]
- Potassium Carbonate (Base catalyst)
- Sulfuric Acid (Acid catalyst)

#### Step-by-Step Methodology:

- Hydroxylation (Step 1):
  - Charge a reactor with Formamide and 0.5 mol% Potassium Carbonate.
  - Cool the system to 10°C.
  - Add Acetaldehyde dropwise, maintaining internal temperature between 10–15°C.
  - Causality: Low temperature prevents the formation of cyclic trimers and oligomers.
  - Stir for 2 hours. The mixture typically solidifies as N-(1-hydroxyethyl)formamide crystallizes.[4]
- Etherification (Step 2):
  - Dissolve the crystalline mass directly in Methanol (approx. 2-3 molar excess).
  - Neutralize the base with a stoichiometric amount of Sulfuric Acid.
  - Add catalytic Sulfuric Acid (approx. 0.2 wt%).
  - Stir at 20–25°C for 3–4 hours.
  - Validation: Monitor consumption of the hydroxy species via TLC or GC.
- Neutralization:

- Neutralize the acid catalyst with Sodium Methoxide or Sodium Carbonate.
- Filter off the precipitated salts (Sodium Sulfate).

## Protocol B: Vacuum Distillation (Purification)

Objective: Separate the target ether from excess methanol and unreacted formamide.

- Setup: Equip a round-bottom flask with a Vigreux column, a vacuum-jacketed distillation head, and a cow receiver. Connect to a high-vacuum pump capable of <1 mmHg.
- Solvent Strip: Remove excess methanol via rotary evaporation at 40°C (approx. 200 mmHg).
- Fractionation:
  - Apply high vacuum (1.0 mmHg).
  - Slowly ramp oil bath temperature.[\[5\]](#)
  - Collect Fraction: The product distills at 61–62°C.[\[4\]](#)
  - Discard: Any fore-run boiling below 55°C (residual volatiles) or pot residue (heavy oligomers).

## Protocol C: Density Determination (Oscillating U-Tube)

Since specific density data is often predicted, experimental verification is required for new batches.

- Instrument: Anton Paar DMA 35 or equivalent digital density meter.
- Calibration: Verify against air (0.0012 g/cm<sup>3</sup>) and degassed water (0.9982 g/cm<sup>3</sup> at 20°C).
- Sample Prep: Ensure the distilled **N-(1-methoxyethyl)formamide** is free of bubbles. Temperature equilibrate to 20.0°C.
- Injection: Inject ~2 mL into the oscillating U-tube.
- Reading: Record density to 4 decimal places. (Expected range: 1.0400 – 1.0600 g/cm<sup>3</sup>).

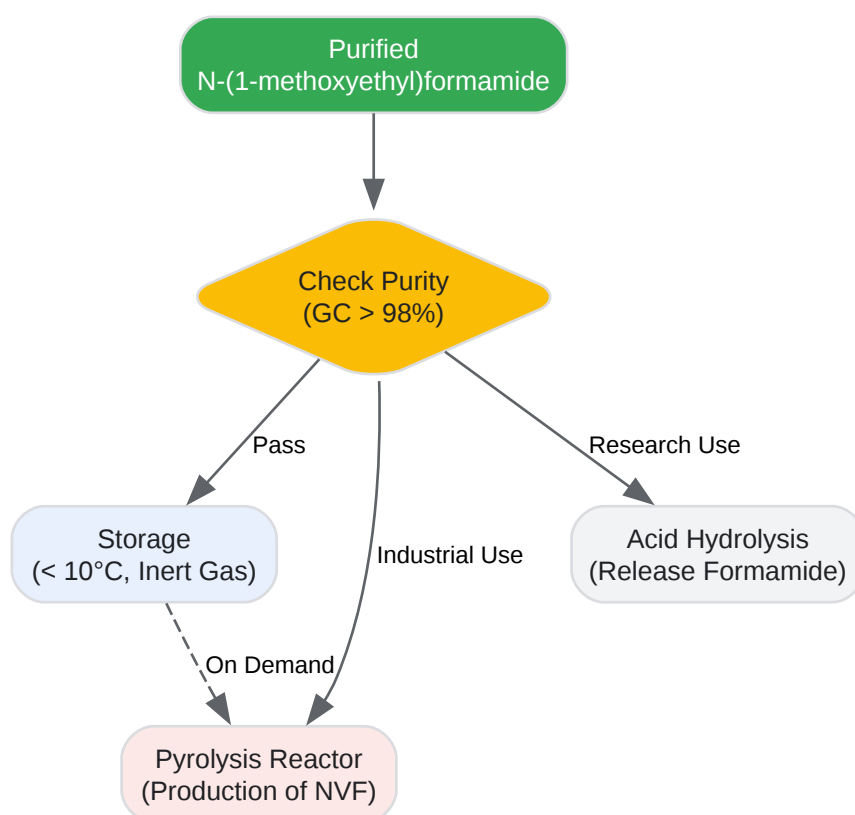
## Applications in Drug & Polymer Development

While primarily a monomer precursor, the specific reactivity of the 1-methoxyethyl group (an N,O-acetal) makes it a valuable "masked" electrophile in drug discovery.

- Prodrug Linkers: The methoxyethyl group can be hydrolyzed under mild acidic conditions (e.g., in tumor microenvironments) to release the free amide.
- Cationic Hydrogels: As a precursor to NVF, it enables the synthesis of Poly(vinylamine), a polymer with high primary amine density used for gene delivery vectors (DNA complexation).

## Downstream Process Logic

The following diagram details the decision logic for handling the purified intermediate.



[Click to download full resolution via product page](#)

Figure 2: Decision matrix for the storage and utilization of the purified intermediate.

## References

- Parris, C. L. (1986). Process for producing N-substituted formamides. U.S. Patent No. 4,567,300. Washington, DC: U.S. Patent and Trademark Office.
- Moll, R., et al. (1996). Production of N-vinylformamide. U.S. Patent No. 5,527,963. Washington, DC: U.S. Patent and Trademark Office.
- National Center for Biotechnology Information. (2025). PubChem Compound Summary for CID 11051593, **N-(1-Methoxyethyl)formamide**. Retrieved from .

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- [1. Page loading... \[guidechem.com\]](#)
- [2. data.epo.org \[data.epo.org\]](#)
- [3. Preparation and Application of N-Methylformamide\\_Chemicalbook \[chemicalbook.com\]](#)
- [4. US4567300A - Process for producing N-substituted formamides - Google Patents \[patents.google.com\]](#)
- [5. Organic Syntheses Procedure \[orgsyn.org\]](#)
- To cite this document: BenchChem. [N-(1-methoxyethyl)formamide boiling point and density data]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3190041/docs#n-1-methoxyethyl-formamide-boiling-point-and-density-data\]](https://www.benchchem.com/product/b3190041/docs#n-1-methoxyethyl-formamide-boiling-point-and-density-data)

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)